

# 2,4-Dichloro-6-methylaniline structure and molecular weight

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## Compound of Interest

Compound Name: 2,4-Dichloro-6-methylaniline

Cat. No.: B042851

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## An In-Depth Technical Guide on 2,4-Dichloro-6-methylaniline

This guide provides a comprehensive overview of the chemical properties of **2,4-Dichloro-6-methylaniline**, a compound of interest for researchers, scientists, and professionals in drug development.

## Chemical Identity and Properties

**2,4-Dichloro-6-methylaniline** is an aniline derivative characterized by the presence of two chlorine atoms and one methyl group attached to the benzene ring. Its chemical structure and properties are fundamental for its application in chemical synthesis and pharmaceutical research.

## Quantitative Data Summary

The key quantitative data for **2,4-Dichloro-6-methylaniline** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Weight	176.04 g/mol [1]
Molecular Formula	C <sub>7</sub> H <sub>7</sub> Cl <sub>2</sub> N[1]
IUPAC Name	2,4-dichloro-6-methylaniline[1]
CAS Number	30273-00-8[1]
SMILES String	Cc1cc(Cl)cc(Cl)c1N

## Molecular Structure Visualization

The two-dimensional chemical structure of **2,4-Dichloro-6-methylaniline** is depicted in the diagram below. This visualization illustrates the arrangement of atoms and the substitution pattern on the aniline core.

Caption: Chemical structure of **2,4-Dichloro-6-methylaniline**.

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## References

- 1. 2,4-Dichloro-6-methylaniline | C<sub>7</sub>H<sub>7</sub>Cl<sub>2</sub>N | CID 1268287 - PubChem [pubchem.ncbi.nlm.nih.gov]
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